Chemical Structure & Synthesis Guide: 8-Chloroquinoxaline-6-Carboxylic Acid

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Compound of Interest

Compound Name:	*8-Chloroquinoxaline-6-carboxylic acid*
Cat. No.:	*B11895316*

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Executive Summary & Structural Identity

8-Chloroquinoxaline-6-carboxylic acid is a functionalized heteroaromatic scaffold belonging to the quinoxaline class (benzopyrazine). It serves as a critical "privileged structure" in medicinal chemistry, particularly in the development of kinase inhibitors, AMPA receptor antagonists, and anti-infective agents. Its dual functionality—an electrophilic handle at the C8 position (chlorine) and a nucleophilic/coupling handle at the C6 position (carboxylic acid)—makes it a versatile building block for fragment-based drug design (FBDD).

Chemical Identity Table[1]

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Property	Data
IUPAC Name	8-Chloroquinoxaline-6-carboxylic acid
CAS Number	1448852-99-0 (Acid), 1706443-28-8 (Methyl ester)
Molecular Formula	C H ClN O
Molecular Weight	208.60 g/mol
SMILES	OC(=O)C1=CC(Cl)=C2N=CC=NC2=C1
pKa (Predicted)	Acid: ~3.2
LogP (Predicted)	~1.4
Appearance	Off-white to pale brown solid

Structural Characterization & Spectroscopic Signatures[2]

Understanding the electronic environment of the quinoxaline ring is vital for predicting reactivity. The fusion of the electron-deficient pyrazine ring with the benzene ring creates a system where the benzene protons are deshielded.

NMR Interpretation (Predicted)

- H NMR (DMSO-d

  , 400 MHz):

  - Pyrazine Ring (H2, H3): Two doublets or a singlet around

    8.9–9.1 ppm. The electron-withdrawing nature of the heterocycle pushes these shifts downfield.

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- Benzene Ring (H5, H7):
  - H5 (ortho to COOH, meta to Cl):

    ~8.6 ppm (doublet,

    Hz).
  - H7 (meta to COOH, meta to Cl):

    ~8.2 ppm (doublet,

    Hz).
- COOH: Broad singlet at

  13.0–14.0 ppm (exchangeable with D

  O).

- C NMR: Distinct carbonyl signal (~166 ppm), C-Cl carbon (~133 ppm), and pyrazine carbons (~145-148 ppm).

Mass Spectrometry

- ESI-MS: Observe

  at m/z 209.0 and

  at m/z 211.0 (characteristic 3:1 chlorine isotope pattern).

Synthetic Pathway: The "Self-Validating" Protocol

The most robust synthesis avoids direct chlorination of quinoxaline-6-carboxylic acid, which often yields inseparable regioisomers. Instead, the Stepwise Functionalization Strategy constructs the benzene ring substituents before cyclizing the quinoxaline core.

Strategic Workflow (Graphviz Diagram)

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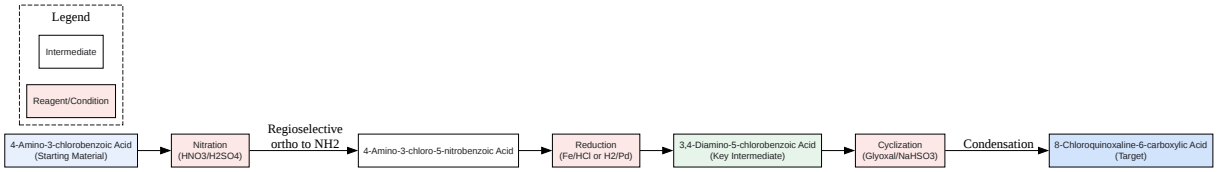

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Figure 1: Stepwise synthesis ensuring regiochemical fidelity.

Detailed Experimental Protocol

Step 1: Nitration of 4-Amino-3-chlorobenzoic Acid

The amino group directs the incoming nitro group to the ortho position (C5), which is also meta to the carboxyl group, reinforcing the regioselectivity.

- Reagents: 4-Amino-3-chlorobenzoic acid (1.0 eq), conc. H

  SO

  , fuming HNO

  .
- Procedure: Dissolve starting material in H

  SO

  at 0°C. Add HNO

  dropwise maintaining temp <10°C. Stir for 2h. Pour onto ice. Filter yellow precipitate.
- Yield Target: >85%.

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Step 2: Reduction to Diamine

- Reagents: Iron powder (Fe), NH

  Cl, Ethanol/Water (3:1).

- Procedure: Reflux the nitro compound with Fe/NH

  Cl for 4h. The color shifts from yellow to brown/black (iron oxide). Filter hot through Celite to remove Fe sludge. Acidify filtrate to precipitate the diamine or use directly.

- Critical Check: The product is air-sensitive (oxidation to azo/imines). Proceed immediately to cyclization.

Step 3: Cyclization with Glyoxal

- Reagents: 3,4-Diamino-5-chlorobenzoic acid, Glyoxal (40% aq. solution) or Glyoxal sodium bisulfite adduct, Ethanol.
- Procedure: Suspend diamine in Ethanol. Add Glyoxal (1.2 eq). Reflux for 3–6h. The solution will clarify then precipitate the quinoxaline product upon cooling.
- Purification: Recrystallization from DMF/Ethanol.

Reactivity & Medicinal Chemistry Applications[3][4][5][6]

The **8-chloroquinoxaline-6-carboxylic acid** scaffold is a "bifunctional diver" allowing for orthogonal functionalization.

Reactivity Map (Graphviz Diagram)

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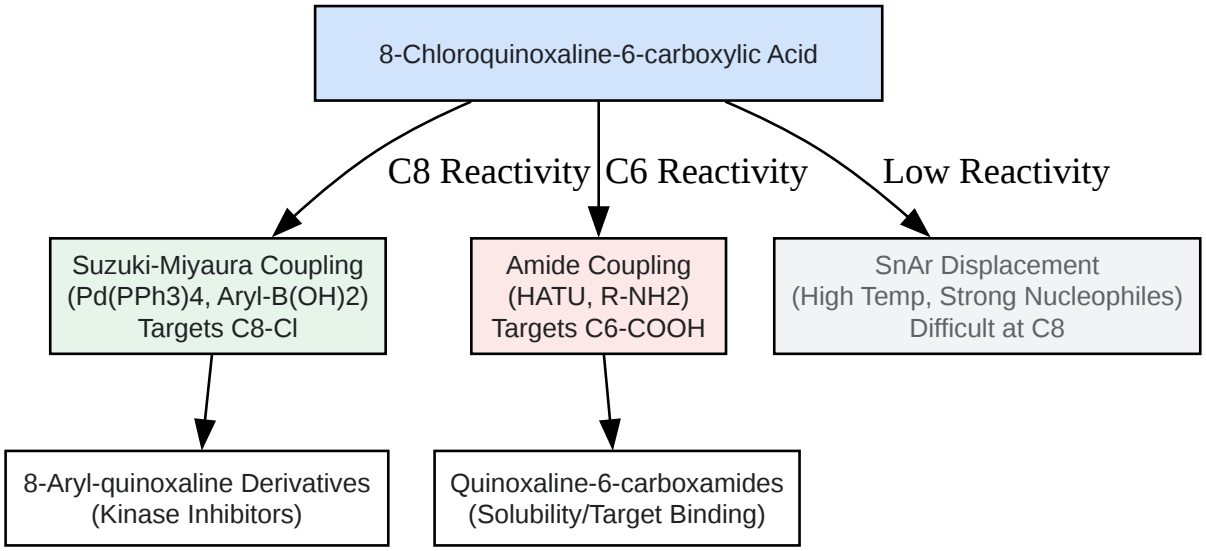

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Figure 2: Orthogonal reactivity profile. The C8-Cl is best utilized in transition-metal catalyzed couplings rather than direct nucleophilic displacement.

Mechanistic Insights

- C8-Chlorine (The "Handle"):
  - Suzuki/Buchwald Couplings: The chlorine at C8 is activated by the electron-deficient quinoxaline ring, making it an excellent substrate for Palladium-catalyzed cross-couplings. This allows the introduction of aryl or heteroaryl groups to explore hydrophobic pockets in protein targets (e.g., ATP binding sites of kinases).
  - Nucleophilic Substitution (S

    Ar): Direct displacement with amines is sluggish compared to the C2/C3 positions. Pd-catalysis is recommended over thermal S

    Ar.
- C6-Carboxylic Acid (The "Anchor"):
  - Amide Formation: Standard coupling (HATU/EDC) allows attachment of solubilizing tails (e.g., piperazines) or specific hydrogen-bonding motifs required for receptor affinity (e.g.,

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AMPA/NMDA receptors).

Therapeutic Relevance[3]

- Kinase Inhibition: The planar quinoxaline core mimics the adenine ring of ATP. Substituents at C6 and C8 tune selectivity between kinase isoforms (e.g., VEGFR, PI3K).
- Anti-infectives: Quinoxaline-6-carboxylic acid derivatives have shown potency against Mycobacterium tuberculosis and various protozoa by disrupting DNA intercalation or specific enzymatic pathways.

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Sources

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